

Application Note: Comprehensive Analytical Characterization of 2-Cyano-3-ethoxyacrylic acid

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Compound of Interest

Compound Name: 2-Cyano-3-ethoxyacrylic acid

CAS No.: 71648-24-3

Cat. No.: B1274207

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Abstract

This document provides a detailed guide to the analytical methods for the comprehensive characterization of **2-Cyano-3-ethoxyacrylic acid (CEAA)**. As a key intermediate in various chemical syntheses, confirming the identity, purity, and structural integrity of CEAA is critical for ensuring the quality and reliability of downstream applications. This application note outlines detailed protocols for chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) Spectroscopy. The causality behind experimental choices is explained to provide researchers with a robust framework for method development and validation.

Introduction to 2-Cyano-3-ethoxyacrylic acid (CEAA)

2-Cyano-3-ethoxyacrylic acid, with the IUPAC name (E)-2-cyano-3-ethoxyprop-2-enoic acid, is a multifunctional organic compound.^[1] Its structure incorporates a carboxylic acid, a nitrile group, and an enol ether, making it a versatile building block in organic synthesis. Given its potential use in the development of novel chemical entities, rigorous analytical characterization

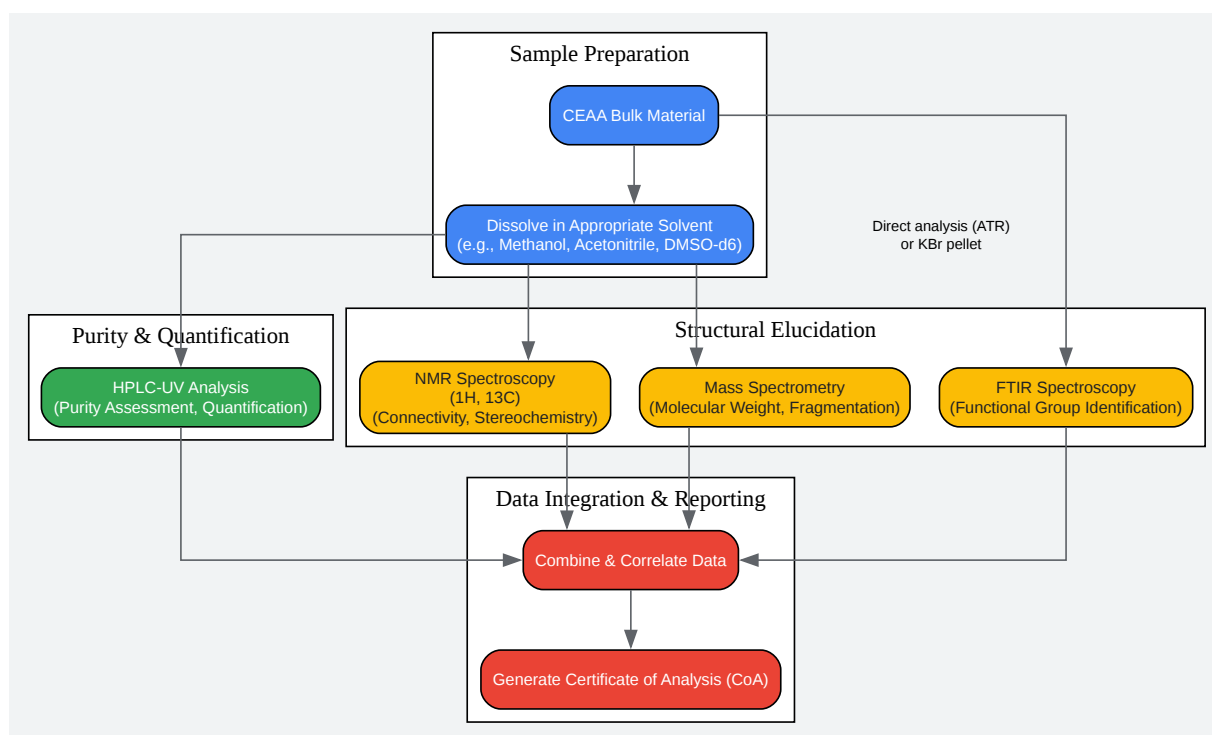
is paramount. This guide provides a multi-faceted analytical approach to ensure the unequivocal identification and purity assessment of CEAA.

Table 1: Physicochemical Properties of **2-Cyano-3-ethoxyacrylic acid**[\[1\]](#)[\[2\]](#)

Property	Value
Molecular Formula	C ₆ H ₇ NO ₃
Molecular Weight	141.12 g/mol
CAS Number	71648-24-3
IUPAC Name	(E)-2-cyano-3-ethoxyprop-2-enoic acid
SMILES	<chem>CCO/C=C(\C#N)/C(=O)O</chem>
InChI Key	AVAQZFUVMGMHSC-SNAWJCMRSA-N
Appearance	Solid (predicted)
Storage Temperature	2-8°C

Integrated Analytical Workflow

A comprehensive characterization of CEAA relies on the synergistic use of multiple analytical techniques. Each method provides orthogonal information, leading to a self-validating conclusion about the analyte's identity and purity. The following workflow is recommended for a thorough analysis.



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Caption: Integrated workflow for the characterization of CEAA.

Chromatographic Analysis for Purity Determination

Chromatographic methods are essential for separating CEAA from potential impurities, such as starting materials, by-products, or degradation products.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the primary technique for assessing the purity of CEAA due to its high resolution and sensitivity. The method separates compounds based on their polarity. For an acidic compound like CEAA, controlling the mobile phase pH is crucial for achieving sharp, symmetrical peaks.

Causality Behind Experimental Choices:

- **Column:** A C18 column is chosen for its versatility and effectiveness in retaining moderately polar organic molecules like CEAA.
- **Mobile Phase:** An acidic mobile phase (e.g., using formic or phosphoric acid) is employed to suppress the ionization of the carboxylic acid group.^{[3][4]} This ensures that the analyte is in a single, neutral form, leading to better peak shape and consistent retention times.
- **Detector:** UV detection is selected because the conjugated system in CEAA (C=C double bond conjugated with both the nitrile and carbonyl groups) is expected to have a strong chromophore, providing high sensitivity.

Protocol: HPLC Purity Assay

- **Sample Preparation:** Accurately weigh and dissolve approximately 10 mg of CEAA in 10 mL of a 50:50 mixture of acetonitrile and water to create a 1 mg/mL stock solution. Further dilute to a working concentration of 0.1 mg/mL.
- **Instrumentation:** Use a standard HPLC system equipped with a UV detector.
- **Chromatographic Conditions:**

Table 2: Recommended HPLC Parameters for CEAA Analysis

Parameter	Recommended Setting
Column	C18, 150 x 4.6 mm, 5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 15 minutes, hold for 2 min, return to initial conditions
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
Detection	UV at 254 nm (or wavelength of maximum absorbance)

- Analysis: Inject the prepared sample. The purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.

Spectroscopic Analysis for Structural Elucidation

Spectroscopic techniques provide definitive information about the molecular structure of CEAA.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure and stereochemistry of CEAA. ^1H NMR provides information on the number and environment of protons, while ^{13}C NMR details the carbon framework.

Causality Behind Experimental Choices:

- Solvent: Deuterated dimethyl sulfoxide (DMSO- d_6) is a suitable solvent as it can dissolve the polar analyte and its residual proton signals do not overlap with expected analyte signals. The acidic proton of the carboxylic acid is often observable in DMSO- d_6 .
- Predicted Shifts: The chemical shifts can be predicted based on the electronic environment of each nucleus. The vinyl proton is expected to be significantly downfield due to the

deshielding effects of the adjacent nitrile, carboxylic acid, and ethoxy groups. Spectral data from related cyanoacrylic acid derivatives support these predictions.[\[5\]](#)[\[6\]](#)

Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of CEAA in approximately 0.7 mL of DMSO-d₆.
- Acquisition: Acquire ¹H and ¹³C NMR spectra on a 400 MHz or higher spectrometer.
- Data Interpretation:

Table 3: Predicted ¹H and ¹³C NMR Chemical Shifts for CEAA (in DMSO-d₆)

Assignment	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)
-OCH ₂ CH ₃	~4.2 (q, J ≈ 7 Hz)	~72
-OCH ₂ CH ₃	~1.3 (t, J ≈ 7 Hz)	~14
=CH-	~8.1 (s)	~160
C=CH	~95	
-C≡N	-	~116
-COOH	~13.0 (br s)	~165

Note: These are predicted values. Actual shifts may vary.

Mass Spectrometry (MS)

MS is used to determine the molecular weight of the compound and can provide structural information through fragmentation patterns. Electrospray ionization (ESI) is a suitable soft ionization technique for a polar molecule like CEAA.

Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of CEAA (~10 µg/mL) in methanol or acetonitrile.

- Instrumentation: Infuse the sample into an ESI-equipped mass spectrometer (e.g., a Q-TOF or Orbitrap).
- Analysis: Acquire spectra in both positive and negative ion modes.
 - Negative Mode: Expect to observe the deprotonated molecule $[M-H]^-$.
 - Positive Mode: Expect to observe the protonated molecule $[M+H]^+$ and adducts like $[M+Na]^+$.
- Data Interpretation: The high-resolution mass measurement should confirm the elemental composition.

Table 4: Predicted m/z Values for CEAA Ions[7]

Ion	Adduct	Predicted m/z
$[M-H]^-$	Deprotonated Molecule	140.0353
$[M+H]^+$	Protonated Molecule	142.0499
$[M+Na]^+$	Sodium Adduct	164.0318

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and simple technique used to identify the key functional groups present in a molecule based on their characteristic vibrations.

Causality Behind Experimental Choices: The spectrum of CEAA is expected to show characteristic absorption bands for the O-H of the carboxylic acid, the C=O stretch, the C≡N stretch of the nitrile, the C=C stretch of the alkene, and the C-O stretch of the ether and acid. The spectrum of acrylic acid itself shows a very broad O-H stretch and a strong C=O stretch.[8]
[9]

Protocol: FTIR Analysis

- Sample Preparation: The analysis can be performed on the solid sample directly using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.

- Acquisition: Record the spectrum from 4000 to 400 cm^{-1} .
- Data Interpretation:

Table 5: Expected FTIR Absorption Bands for CEEA

Functional Group	Vibration	Expected Wavenumber (cm^{-1})
Carboxylic Acid O-H	Stretch (broad)	3300 - 2500
Nitrile $\text{C}\equiv\text{N}$	Stretch	2230 - 2210
Carbonyl $\text{C}=\text{O}$	Stretch	1725 - 1700
Alkene $\text{C}=\text{C}$	Stretch	1650 - 1620
Ether/Acid C-O	Stretch	1300 - 1100

Conclusion

The combination of HPLC for purity assessment and NMR, MS, and FTIR for structural confirmation provides a robust and self-validating system for the complete characterization of **2-Cyano-3-ethoxyacrylic acid**. The protocols and guidelines presented in this application note offer a comprehensive framework for researchers to ensure the quality and integrity of this important chemical intermediate, thereby supporting the successful progression of research and development projects.

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